

Crystal structure analysis and polymorphism of tyramine hydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2-Aminoethyl)phenol;hydrate

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Crystal Structure Analysis and Polymorphism of Tyramine Hydrate

Executive Technical Summary

This technical guide delineates the solid-state landscape of Tyramine (4-(2-aminoethyl)phenol), focusing on its specific hydration state (hemihydrate) and its anhydrous polymorphism.^[1] For researchers in drug development and crystal engineering, understanding this landscape is critical, as Tyramine serves as a model for sympathomimetic amines and exhibits a complex stability profile dependent on processing conditions.^[1]

Key Technical Takeaways:

- Hydration State: Tyramine primarily forms a Hemihydrate (), crystallizing in the orthorhombic system ().^[1]
- Polymorphism: The anhydrous free base exhibits enantiotropic polymorphism.^[1]

- Form T2 (Triclinic): The thermodynamically stable form (m.p. $\sim 163^{\circ}\text{C}$).[\[1\]](#)
- Form T1 (Monoclinic): A metastable form (m.p. $\sim 140^{\circ}\text{C}$) stabilized by specific intermolecular interactions but prone to conversion.[\[1\]](#)
- Processing Implication: Dehydration of the hemihydrate or rapid crystallization can yield metastable phases, impacting solubility and bioavailability profiles.[\[1\]](#)

Chemical Identity & Solid-State Context

Tyramine is a monoamine compound derived from tyrosine.[\[1\]](#) While often encountered as a hydrochloride salt in pharmaceutical formulations to enhance solubility, the free base and its hydrates are critical for understanding the intrinsic stability of the drug substance during synthesis and storage.[\[1\]](#)

Property	Data
IUPAC Name	4-(2-aminoethyl)phenol
Formula	
Molecular Weight	137.18 g/mol (Anhydrous)
Key Functional Groups	Phenolic hydroxyl (-OH), Primary amine (-NH ₂)
Solid-State Tendency	High propensity for hydrogen bonding; forms infinite chains. [1]

Crystal Structure of Tyramine Hemihydrate

The hemihydrate is the most well-characterized solvate of Tyramine.[\[1\]](#) It forms when Tyramine is crystallized from aqueous solutions or exposed to high humidity.[\[1\]](#)

Crystallographic Parameters

- Crystal System: Orthorhombic[\[1\]](#)
- Space Group:
(No. 29)[\[1\]](#)

- Unit Cell Dimensions:
 - [\[1\]](#)
 - [\[1\]](#)
 - [\[1\]](#)
- Z (Molecules per Unit Cell): 8 (Contains 2 Tyramine molecules and 1 Water molecule in the asymmetric unit).[\[1\]](#)
- Calculated Density: $\sim 1.24 \text{ g/cm}^3$ [\[1\]](#)

Molecular Packing & Hydrogen Bonding

The stability of the hemihydrate is driven by a robust hydrogen-bonding network:

- Infinite Chains: Tyramine molecules are linked by short

and

hydrogen bonds, forming infinite chains along the b-axis.[\[1\]](#)
- Layered Structure: These chains associate to form double molecular layers.[\[1\]](#)
- Role of Water: Water molecules reside between these double layers, acting as structural "glue" that bridges the tyramine sheets.[\[1\]](#) This explains why dehydration leads to a collapse or rearrangement of the crystal lattice, often resulting in an amorphous phase or transition to the stable anhydrous Form T2.[\[1\]](#)

Polymorphism of Anhydrous Tyramine (Forms T1 & T2)

Recent advances in quantum crystallography and microwave-assisted crystallization have resolved the polymorphism of anhydrous Tyramine.[\[1\]](#)

Comparative Analysis of Polymorphs

Feature	Form T2 (Stable)	Form T1 (Metastable)
Crystal System	Triclinic	Monoclinic
Space Group	(or)	
Density	1.274 g/cm ³ (Higher packing efficiency)	1.217 g/cm ³
Melting Point	~163 °C	~140 °C
Lattice Energy	Lower (More Stable)	Higher (Less Stable)
Molecular Arrangement	Antiparallel chains; Aromatic rings are parallel (efficient -stacking).[1]	Parallel alignment of OH/NH2 groups; Aromatic rings are nearly perpendicular.[1]

Stability Landscape

Form T2 is the thermodynamically preferred form at room temperature.[1] Form T1 is a "disappearing polymorph" or kinetic product that may form under rapid crystallization conditions but will convert to T2 over time or with thermal stress.[1]

Experimental Protocols

Protocol A: Growth of Tyramine Hemihydrate Single Crystals

- Objective: Obtain high-quality crystals for SC-XRD.
- Method: Slow Evaporation.[1]
- Dissolution: Dissolve 100 mg of Tyramine free base in 10 mL of distilled water at 80°C. Ensure complete dissolution.
- Filtration: Hot filter the solution through a 0.45 µm PTFE syringe filter into a clean glass vial to remove nucleation sites.

- Crystallization: Cover the vial with parafilm, poking 2-3 small holes to allow slow solvent evaporation.
- Incubation: Store at room temperature (20-25°C) undisturbed for 5-7 days.
- Harvesting: Thin plate-like crystals (Hemihydrate) will form.^[1] Harvest while wet to prevent dehydration.^[1]

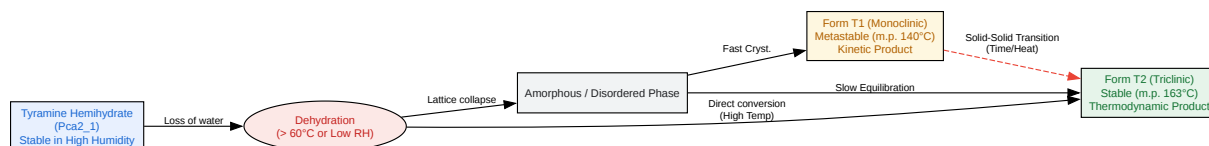
Protocol B: Microwave-Assisted Polymorph Screening (T1 vs T2)

- Objective: Isolate anhydrous polymorphs.
- Method: Additive-Driven Microwave Crystallization.^{[1][2]}
- Preparation: Suspend Tyramine in a non-aqueous solvent (e.g., toluene or ethanol).^[1]
- Additives: Introduce trace amounts of structure-directing agents (e.g., specific polymers or structurally related amines) to inhibit T2 nucleation if targeting T1.^[1]
- Heating: Subject the sealed vessel to microwave radiation (e.g., 300W, 10 min) to achieve superheating and rapid dissolution.
- Cooling: Rapid cooling promotes kinetic products (T1), while slow cooling favors the thermodynamic product (T2).^[1]

Visualization of Solid-State Workflows

Diagram 1: Polymorph Stability & Transition Pathway

This diagram illustrates the energetic relationship between the hydrate and anhydrous forms.^[1]

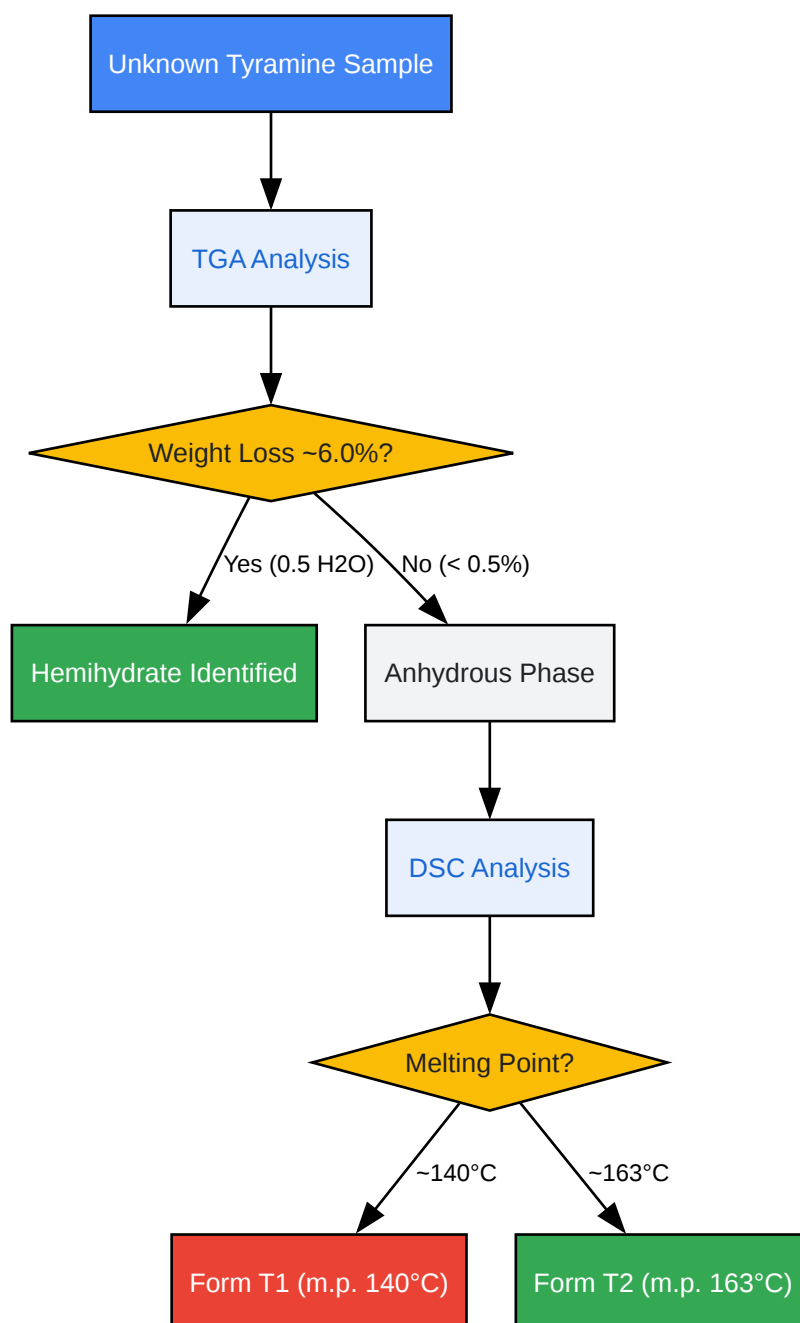


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Caption: Stability landscape of Tyramine. Dehydration of the hemihydrate leads to transient phases that eventually relax into the stable Triclinic T2 form.[1]

Diagram 2: Characterization Decision Tree

A logic flow for identifying the solid form of a Tyramine sample.[1]



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Caption: Step-by-step characterization workflow using Thermal Gravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) to distinguish hydrates from polymorphs.

Implications for Drug Development

- **Storage Stability:** The Hemihydrate is likely the most stable form under ambient humidity.^[1] Storing anhydrous Form T1 or T2 in high humidity may induce a phase transition back to the

hemihydrate, altering the effective molecular weight and dosing.[1]

- Solubility: The metastable Form T1 generally exhibits higher apparent solubility than the stable Form T2.[1] However, due to the rapid conversion risk, T1 is rarely suitable for final dosage forms unless stabilized by excipients.[1]
- Process Control: During granulation or drying, temperatures must be controlled. Exceeding 60°C may dehydrate the hemihydrate, creating a disordered surface layer that could recrystallize unpredictably.[1]

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- To cite this document: BenchChem. [Crystal structure analysis and polymorphism of tyramine hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14514561/docs#crystal-structure-analysis-and-polymorphism-of-tyramine-hydrate\]](https://www.benchchem.com/product/b14514561/docs#crystal-structure-analysis-and-polymorphism-of-tyramine-hydrate)

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